

physical properties of 1-Iodo-3-phenylpropane

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 1-Iodo-3-phenylpropane

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An In-Depth Technical Guide to the Physical Properties of **1-Iodo-3-phenylpropane**

Introduction

1-Iodo-3-phenylpropane, also known as 3-iodopropylbenzene, is an organoiodine compound with the chemical formula $C_9H_{11}I$.^{[1][2]} It serves as a crucial building block in organic synthesis, particularly in the formation of carbon-carbon bonds through various coupling reactions.^[1] Its utility extends to medicinal chemistry, where it functions as an intermediate in the synthesis of pharmaceutical candidates, and in materials science for creating functionalized polymers.^[1] This guide provides a comprehensive overview of the core physical properties of **1-Iodo-3-phenylpropane**, offering a technical resource for researchers, scientists, and professionals in drug development.

Core Physicochemical Properties

The physical characteristics of a compound are fundamental to its application in experimental work, dictating everything from reaction conditions to storage and handling. **1-Iodo-3-phenylpropane** is typically an oil at room temperature.^[1] The key physicochemical properties are summarized in the table below.

Property	Value	Source(s)
Molecular Formula	C ₉ H ₁₁ I	[1][2]
Molecular Weight	246.09 g/mol	[1][3][4][5][6]
Appearance	Pale Brown Oil	[7]
Melting Point	54-56 °C (in ethyl acetate/ethyl ether)	[1][8][9]
Boiling Point	248 °C at 760 mmHg; 137-140 °C at 20 Torr	[1][8][9]
Density	1.530 g/mL at 25 °C [3][7][10] or 1.561 g/cm ³	[1][8][9]
Refractive Index (n _{20/D})	1.5820	[3][6][7][8][9][10]
Flash Point	104.9 °C (220.8 °F) [8][9] or >110 °C (>230 °F)	[1][3][6][11]
Solubility	Soluble in chloroform, very slightly soluble in methanol. [1][7]	
Sensitivity	Light Sensitive	[1][6][7][8]

Spectroscopic Characterization

Spectroscopic analysis provides a "fingerprint" of a molecule, confirming its identity and purity.

- Nuclear Magnetic Resonance (NMR) Spectroscopy:
 - ¹H NMR: The proton NMR spectrum is expected to show signals corresponding to the aromatic protons of the phenyl group and the aliphatic protons of the propyl chain.
 - ¹³C NMR: The carbon NMR spectrum will display distinct signals for the carbon atoms in the phenyl ring and the three unique carbon atoms of the propyl chain.

- Infrared (IR) Spectroscopy: The IR spectrum of **1-iodo-3-phenylpropane** exhibits characteristic absorption bands. Aromatic C-H stretching vibrations are observed around 3030 cm^{-1} , while aliphatic C-H stretches appear in the $2850\text{--}2950\text{ cm}^{-1}$ region. The C=C stretching of the aromatic ring is found near 1600 cm^{-1} , and the C-I stretching vibration is typically in the low-frequency region of $500\text{--}600\text{ cm}^{-1}$.^[1]
- Mass Spectrometry (MS): The mass spectrum shows a molecular ion peak (M^+) at an m/z of approximately 246, which corresponds to the molecular weight of the compound.^[1]

Experimental Methodologies for Physical Property Determination

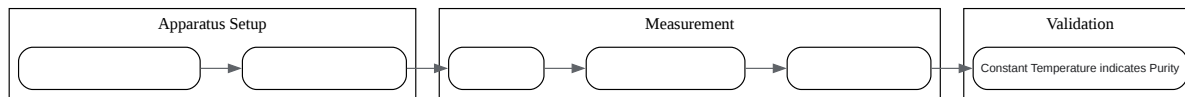
The accurate determination of physical properties is paramount for the reliable use of any chemical compound. The following are standard, self-validating protocols for measuring the key physical parameters of **1-iodo-3-phenylpropane**.

Boiling Point Determination by Distillation

The boiling point is a critical indicator of purity. For a pure compound, the temperature of the vapor will remain constant throughout the distillation process.

Protocol:

- Assemble a standard distillation apparatus in a fume hood.
- Place a sample of **1-iodo-3-phenylpropane** in the distilling flask along with boiling chips.
- Begin heating the flask gently.
- Record the temperature at which the liquid begins to boil and the first drop of distillate is collected.
- Continue to monitor the temperature; a stable temperature reading during distillation indicates a pure substance.



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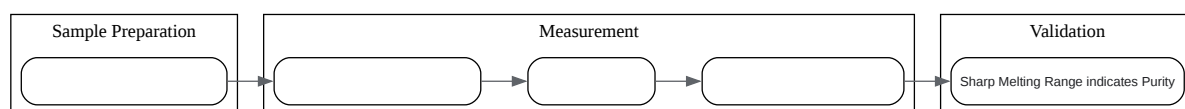
Boiling Point Determination Workflow

Melting Point Determination

Although **1-Iodo-3-phenylpropane** is an oil at room temperature, its melting point can be determined under controlled cooling or for the purified solid. A sharp melting point range (typically $<1^{\circ}\text{C}$) is indicative of high purity.

Protocol:

- Load a small, dry sample into a capillary tube.
- Place the capillary tube in a melting point apparatus.
- Heat the sample at a controlled rate.
- Record the temperature at which the first liquid appears and the temperature at which the entire sample becomes liquid. This range is the melting point.



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Melting Point Determination Workflow

Density and Refractive Index Measurement

Density and refractive index are intensive properties that can be used to identify a substance and assess its purity.

Protocol:

- **Density:** Use a calibrated pycnometer. Weigh the empty pycnometer, then weigh it filled with distilled water to determine its volume. Finally, weigh it filled with **1-Iodo-3-phenylpropane**. The density is the mass of the sample divided by its volume.
- **Refractive Index:** Place a drop of the sample on the prism of a calibrated refractometer. Measure the refractive index at a specified temperature (typically 20°C).

Handling, Storage, and Safety

Proper handling and storage are crucial for maintaining the integrity of **1-Iodo-3-phenylpropane** and ensuring laboratory safety.

- **Safety Precautions:**
 - Causes skin and serious eye irritation.[\[12\]](#)
 - Safety statements recommend avoiding contact with skin and eyes.[\[8\]](#)
 - Recommended personal protective equipment (PPE) includes eye shields and gloves.[\[3\]](#)
- **Storage:**
 - Store in a cool place (2-8°C).[\[7\]](#)
 - As the compound is light-sensitive, it should be stored in a dark or amber-colored bottle to prevent degradation.[\[1\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)

Synthesis and Purification

A common method for the synthesis of **1-Iodo-3-phenylpropane** is the Finkelstein reaction, which involves the halide exchange of a corresponding bromide or chloride with sodium iodide

in a suitable solvent like acetone.[1] Purification is typically achieved through distillation under reduced pressure.[1]

Conclusion

This technical guide has provided a detailed overview of the essential physical properties of **1-Iodo-3-phenylpropane**. Understanding these properties is fundamental for its effective and safe use in research and development. The experimental protocols outlined provide a framework for the verification of these properties, ensuring the quality and reliability of the compound in scientific applications.

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- To cite this document: BenchChem. [physical properties of 1-Iodo-3-phenylpropane]. BenchChem, [2026]. [Online PDF]. Available at:

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